

Regaloside E: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Regaloside E*

Cat. No.: *B15593504*

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Regaloside E, a phenylpropanoid glycoside, is a natural product of interest within the scientific community, particularly for those engaged in natural product chemistry, pharmacology, and drug development. This document provides a concise technical guide to the core molecular and potential functional characteristics of **Regaloside E**, with a focus on its physicochemical properties, plausible experimental methodologies for its study, and its biosynthetic context.

Core Molecular Data

The fundamental molecular attributes of **Regaloside E** are summarized below.

Property	Value	Source
Molecular Weight	458.41	[1]
Molecular Formula	C20H26O12	[1]

Experimental Protocols

While specific experimental protocols for **Regaloside E** are not extensively detailed in publicly available literature, methodologies for the isolation and characterization of analogous phenylpropanoid glycosides, such as Regaloside A, B, and D, from the *Lilium* genus provide a robust framework for its study.[\[2\]](#)[\[3\]](#)

Isolation of Regaloside E from *Lilium longiflorum*

A probable method for the isolation of **Regaloside E** from the bulbs of *Lilium longiflorum* would involve the following steps:

- **Extraction:** Dried and powdered bulbs of *Lilium longiflorum* are subjected to extraction with a polar solvent, typically methanol or ethanol, at room temperature. This process is repeated multiple times to ensure exhaustive extraction of the target compounds. The resulting extracts are then combined and concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol. Phenylpropanoid glycosides like **Regaloside E** are expected to be enriched in the more polar fractions, particularly the ethyl acetate and n-butanol fractions.
- **Chromatographic Purification:** The enriched fraction is subjected to repeated column chromatography for the purification of **Regaloside E**.
 - **Silica Gel Column Chromatography:** The fraction is loaded onto a silica gel column and eluted with a gradient of chloroform and methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
 - **Octadecyl Silica (ODS) Gel Column Chromatography:** Fractions containing the target compound are further purified on an ODS column using a gradient of methanol and water.
 - **High-Performance Liquid Chromatography (HPLC):** Final purification is achieved using preparative or semi-preparative HPLC, typically on a C18 column, with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water, often with a small amount of acid (e.g., formic acid or trifluoroacetic acid) to improve peak shape.

Structure Elucidation

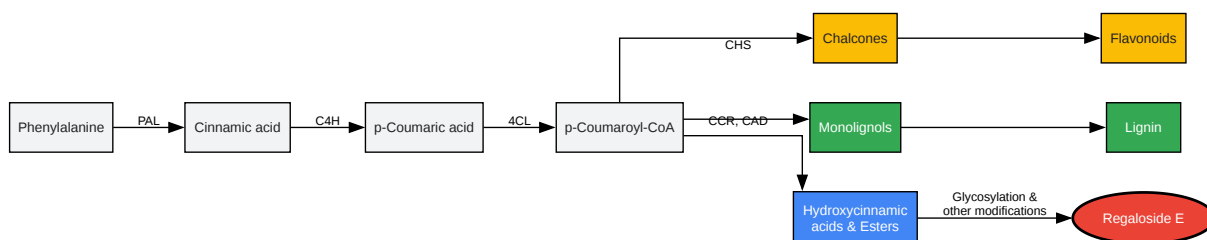
The chemical structure of the isolated **Regaloside E** is determined through a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** Electrospray ionization mass spectrometry (ESI-MS) is used to determine the molecular weight and elemental composition of the compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to elucidate the detailed structure, including the connectivity of atoms and the stereochemistry of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.
- Polarimetry: The optical rotation of the compound is measured to determine its chirality.

Biosynthetic and Signaling Pathways

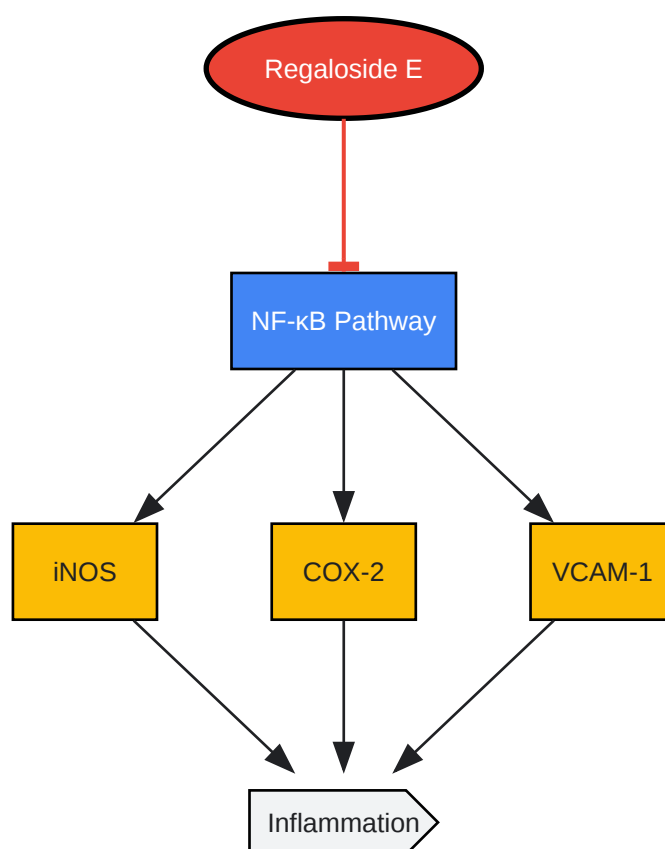
Regaloside E belongs to the broad class of phenylpropanoids, which are synthesized in plants from the amino acid phenylalanine. This biosynthetic pathway is a central route for the production of a wide array of secondary metabolites.



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Figure 1. Simplified overview of the Phenylpropanoid Biosynthesis Pathway.

The biological activities of phenylpropanoid glycosides are diverse. While the specific signaling pathways modulated by **Regaloside E** have yet to be fully elucidated, related compounds such as Regaloside A and B have demonstrated anti-inflammatory effects. A plausible mechanism for this activity involves the inhibition of pro-inflammatory mediators.



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Figure 2. Postulated Anti-Inflammatory Mechanism of **Regaloside E**.

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- To cite this document: BenchChem. [Regaloside E: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

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